

Personal protective equipment for handling Ufenamate

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Compound of Interest

Compound Name: Ufenamate

Cat. No.: B1221363

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Essential Safety and Handling Guide for Ufenamate


This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ufenamate**. It offers procedural, step-by-step guidance to ensure safe operational use and disposal in a laboratory setting.

Physicochemical and Hazard Information

Ufenamate is an anthranilic acid derivative with anti-inflammatory properties.^{[1][2]}

Understanding its characteristics is fundamental to safe handling.

Property	Value	Source
Molecular Formula	C18H18F3NO2	[1][3][4]
Molecular Weight	337.34 g/mol	[1][3][4]
CAS Number	67330-25-0	[1][2][3][4][5]
Appearance	Colorless to light yellow liquid	[6]
Melting Point	-95°C (lit.)	[5]
Boiling Point	170°C/1mmHg (lit.)	[5]
Flash Point	46°C (lit.)	[5]
Density	1.22 g/mL	[1][2]
Solubility	DMSO: ≥ 44 mg/mL (130.43 mM)	[6][7]

Hazard Classification	GHS Pictogram	Hazard Statement
Acute toxicity, Oral (Category 4)		H302: Harmful if swallowed

Source: PubChem[3], ChemicalBook[5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Ufenamate** to minimize exposure risk. The required PPE includes:

Body Part	Required PPE	Standard
Hands	Chemical impermeable gloves	EN 374
Eyes	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US)
Body	Fire/flame resistant and impervious clothing; Laboratory coat	-
Respiratory	Full-face respirator (if exposure limits are exceeded or irritation is experienced)	-

Source: ChemicalBook[5]

Operational and Disposal Plans

Adherence to the following procedural steps is critical for ensuring personnel safety and minimizing environmental contamination.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[5]
- Segregation: Store apart from foodstuff containers or incompatible materials.[5]

Handling and Experimental Procedures

- Ventilation: Always handle **Ufenamate** in a well-ventilated area, such as a chemical fume hood.[5]
- PPE: Don all required personal protective equipment before handling.
- Dispensing: When transferring or weighing, avoid the formation of dust and aerosols.[5] Use non-sparking tools to prevent ignition.[5]

- Hygiene: Do not eat, drink, or smoke when using this product.^[5] Wash hands thoroughly after handling.^[5]

Spill and Emergency Procedures

- Evacuation: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.^[5]
- Ignition Sources: Remove all sources of ignition.^[5]
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.^[5]
- Cleanup: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.^[5]
- First Aid:
 - If Swallowed: Get medical help. Rinse mouth.^[5]
 - In case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.^[5]
 - In case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.^[5]
 - If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.^[5]

Disposal Plan

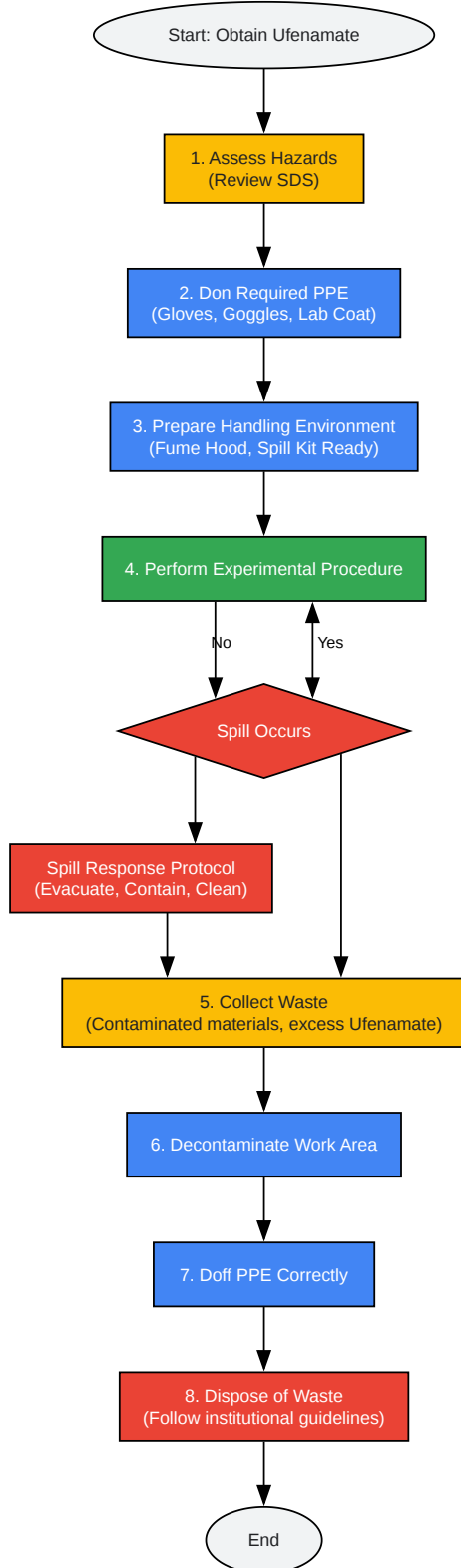
- Collection: Collect waste **Ufenamate** and any contaminated materials in suitable and closed containers labeled for chemical waste.^[5]
- Regulations: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.^[5]
- Environmental Protection: Discharge into the environment must be avoided.^[5] For non-flush list medications, the FDA recommends mixing the substance with an unappealing material

like dirt or cat litter, placing it in a sealed container, and then disposing of it in the household trash.^[8]^[9]

Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **Ufenamate** in a laboratory setting.

Ufenamate Handling and Safety Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling Ufenamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221363#personal-protective-equipment-for-handling-ufenamate]

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